

Preamble: Navigating the Challenges in Procuring High-Purity Isomeric Alcohols

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Compound of Interest

Compound Name: 5-Hexadecanol

CAS No.: 21078-87-5

Cat. No.: B3188393

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The procurement of specialty chemicals, such as positional isomers of fatty alcohols like **5-Hexadecanol**, presents a unique set of challenges for researchers and drug development professionals. Unlike their more common 1-position counterparts, these isomers are often not produced in large quantities, leading to a fragmented supplier market and, in many cases, a lack of comprehensive analytical data. This guide provides a technical framework for navigating this landscape, from identifying potential suppliers to implementing a robust in-house quality control program to verify the purity and identity of **5-Hexadecanol**. For the purposes of this guide, "high-purity" refers to a standard where the main component is present at a concentration of 99% or greater.

Part 1: 5-Hexadecanol: Properties, Applications, and the Imperative of High Purity

Physicochemical Properties of 5-Hexadecanol

5-Hexadecanol is a long-chain fatty alcohol, an organic compound belonging to the class of primary alcohols.^[1] A clear understanding of its fundamental physicochemical properties is the first step in its effective use.

Property	Value	Source
CAS Number	21078-87-5	[2]
Molecular Formula	C16H34O	[2]
Molecular Weight	242.44 g/mol	[2]
IUPAC Name	Hexadecan-5-ol	[2]
Synonyms	pentadecyl carbinol	
Appearance	White solid	
Melting Point	48-50 °C (for 1-Hexadecanol)	[3]
Boiling Point	179-181 °C at 10 mmHg (for 1-Hexadecanol)	[3]
Solubility	Soluble in ethanol	[3]

Note: Specific physical properties for **5-Hexadecanol** are not widely reported; the data for the isomeric 1-Hexadecanol is provided for reference.

Current and Emerging Applications in Research and Drug Development

While not as extensively studied as 1-hexadecanol (cetyl alcohol), **5-Hexadecanol** and other positional isomers of fatty alcohols are gaining interest in several areas:

- **Lipidomics and Metabolic Research:** As a potential biomarker and for incorporation into synthetic lipid standards for mass spectrometry-based research.
- **Drug Delivery Systems:** As a component of lipid nanoparticles and other lipid-based formulations to modulate drug release and stability.
- **Chemical Synthesis:** As a starting material for the synthesis of novel surfactants, lubricants, and other specialty chemicals.[3]

The Impact of Impurities

For researchers and drug developers, the purity of a starting material like **5-Hexadecanol** is of paramount importance. Common impurities can include:

- Positional Isomers: Other hexadecanol isomers (e.g., 1-, 2-, 3-hexadecanol) that may have different physical and biological properties.
- Homologous Alcohols: Fatty alcohols with different chain lengths (e.g., tetradecanol, octadecanol).
- Unreacted Starting Materials and Reagents: From the synthesis of **5-Hexadecanol**.
- Residual Solvents: Organic solvents used during synthesis and purification.

The presence of these impurities can lead to inconsistent experimental results, altered formulation characteristics, and potential safety concerns in drug products.

Part 2: The Commercial Supplier Landscape for 5-Hexadecanol: A Due Diligence Approach

Identifying Potential Suppliers

A survey of the current market reveals a limited number of commercial suppliers for **5-Hexadecanol**. The following table summarizes some of the potential sources. It is crucial to note that the availability and the extent of quality documentation can vary significantly.

Supplier	Product Name/Grade	Stated Purity	Notes
Sigma-Aldrich (Merck)	5-HEXADECANOL, AldrichCPR	Not specified	Sold as a rare chemical with no analytical data provided by the supplier. The buyer is responsible for all quality assessments. [4]
Chemlyte Solutions	5-Hexadecanol	99.0%	A China-based supplier.[5]
APEX BIO	1-Hexadecanol	High-purity	While they list 1-Hexadecanol, they are a potential source for related fatty alcohols and may be contacted for custom synthesis inquiries.[6]
BOC Sciences	A supplier of a wide range of chemicals, including inhibitors and building blocks, and offers custom synthesis services.[7]		

The "Research Grade" Conundrum: A Case Study of Sigma-Aldrich/Merck

A prominent supplier, Sigma-Aldrich, lists **5-Hexadecanol** under their "AldrichCPR" (Custom Packed and Ready) line.[4] However, their product information explicitly states: "Please note that Sigma-Aldrich provides this product to early discovery researchers as part of a collection of rare and unique chemicals. Sigma-Aldrich does not collect analytical data for this product. Buyer assumes responsibility to confirm product identity and/or purity. All sales are final." [4]

This disclaimer underscores a critical point for scientists: the term "research grade" does not have a standardized definition and can range from highly characterized to completely unanalyzed materials. This necessitates a robust internal or external analytical program to qualify such reagents before use.

A Workflow for Supplier Qualification

A systematic approach to qualifying a supplier for a critical raw material like **5-Hexadecanol** is essential.



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Caption: Workflow for qualifying a commercial supplier of **5-Hexadecanol**.

Part 3: A Practical Guide to In-House Purity Verification of 5-Hexadecanol

Given the variability in supplier-provided data, in-house analytical testing is non-negotiable for ensuring the quality of **5-Hexadecanol**.^[8]

Essential Analytical Techniques

A multi-pronged analytical approach is recommended to confirm both the identity and purity of **5-Hexadecanol**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for confirming the molecular weight of **5-Hexadecanol** and identifying any volatile or semi-volatile impurities.

- Experimental Protocol:

- Sample Preparation: Prepare a 1 mg/mL solution of **5-Hexadecanol** in a suitable solvent such as hexane or dichloromethane.
- GC Conditions:
 - Inlet: Split injection (e.g., 100:1 split ratio) at 270 °C.[9]
 - Column: A mid-polarity column, such as a 5% phenyl-methylpolysiloxane column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).
 - Oven Program: Start at a low temperature (e.g., 60 °C) and ramp up to a high temperature (e.g., 280 °C) to elute all components.
 - Carrier Gas: Helium at a constant flow rate.[9]
- MS Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 500.

High-Performance Liquid Chromatography with Evaporative Light Scattering Detection (HPLC-ELSD)

For non-volatile impurities that are not amenable to GC, HPLC-ELSD is a suitable alternative. Since fatty alcohols lack a strong UV chromophore, ELSD is a good choice for detection.

- Experimental Protocol:
 - Sample Preparation: Prepare a 1 mg/mL solution of **5-Hexadecanol** in a mixture of methanol and water.[10]
 - HPLC Conditions:
 - Column: A C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
 - Mobile Phase: A gradient of water and acetonitrile or methanol.[10]

- Flow Rate: 1.0 mL/min.[10]
- Column Temperature: 40 °C.[10]
- ELSD Conditions:
 - Drift Tube Temperature: 60 °C.[10]
 - Nebulizer Gas (Nitrogen) Pressure: 40 psi.[10]

Differential Scanning Calorimetry (DSC)

DSC can be used to determine the melting point and assess the purity of a crystalline solid like **5-Hexadecanol**. Impurities will typically broaden the melting peak and depress the melting point. This method is effective for detecting low levels of impurities in highly pure substances. [11]

Nuclear Magnetic Resonance (NMR) Spectroscopy

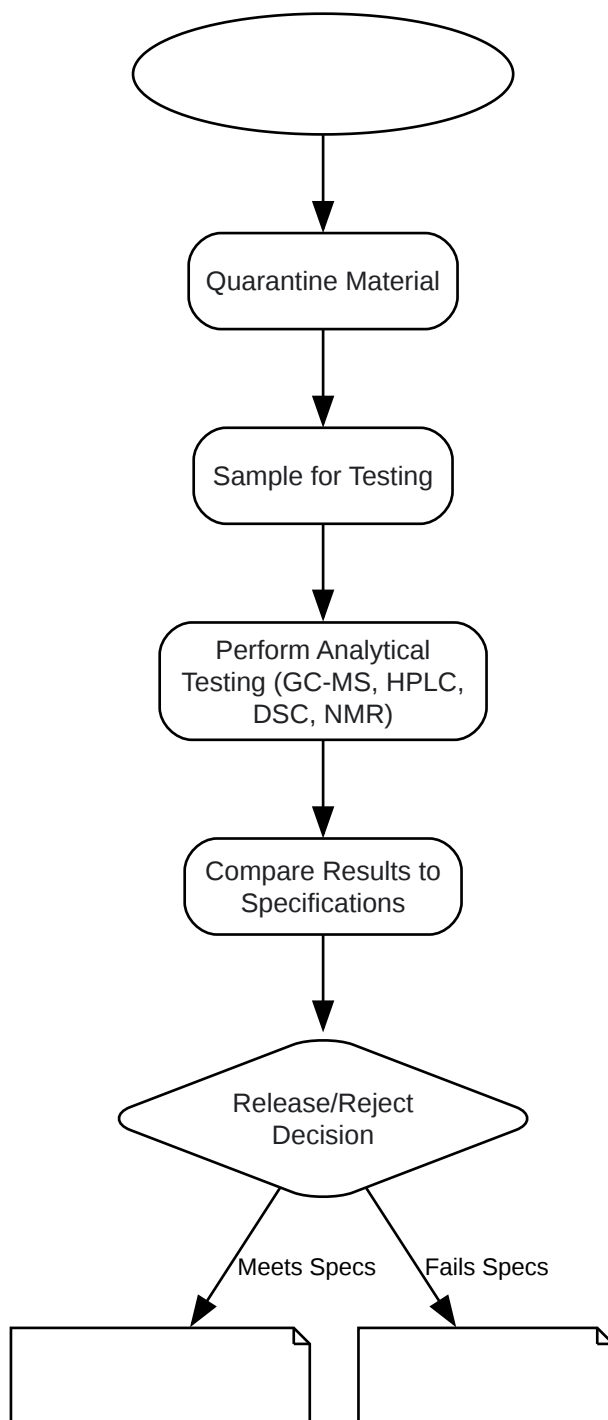
¹H and ¹³C NMR spectroscopy are invaluable for confirming the exact isomeric structure of **5-Hexadecanol** and identifying any structurally related impurities.

Interpreting the Data: What to Look For

- GC-MS: The mass spectrum should show a molecular ion peak (or fragments consistent with) at m/z 242.44. The retention time should be consistent for a given method. Other peaks in the chromatogram could indicate impurities.
- HPLC-ELSD: The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks.
- DSC: A sharp melting peak is indicative of high purity.
- NMR: The chemical shifts and coupling constants should be consistent with the structure of **5-Hexadecanol**. The presence of other isomeric alcohols would result in a more complex spectrum.

Workflow for Incoming Quality Control

A systematic workflow for the quality control of incoming batches of **5-Hexadecanol** is crucial for maintaining experimental consistency.



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